

A Senior Application Scientist's Technical Guide to Chloro(methoxy)dimethylsilane

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Compound of Interest

Compound Name: *Dimethylmethoxychlorosilane*

CAS No.: *1825-68-9*

Cat. No.: *B154557*

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Foreword: Unveiling a Versatile Silane Reagent

In the landscape of modern synthetic chemistry, organosilicon reagents stand out for their unique reactivity, stability, and versatility. Among these, chloro(methoxy)dimethylsilane emerges as a particularly valuable tool. While seemingly a simple molecule, its bifunctional nature—possessing both a reactive chlorine atom and a methoxy group on a central silicon—provides a nuanced reactivity profile that can be expertly manipulated. This guide moves beyond a simple recitation of facts to provide a deep, mechanistic understanding of chloro(methoxy)dimethylsilane. We will explore its fundamental properties, synthesis, core reactivity, and its strategic application in complex syntheses, particularly as a robust protecting group for alcohols. The insights and protocols herein are designed to empower the practicing scientist to leverage this reagent with confidence and precision.

Nomenclature, Structure, and Physicochemical Profile

Correctly identifying and understanding the basic properties of a reagent is the foundation of its successful application.

- IUPAC Name: Chloro(methoxy)dimethylsilane
- Common Synonyms: Methoxydimethylsilyl chloride
- CAS Number: 1825-68-9[1][2]
- Molecular Formula: C₃H₉ClOSi
- Molecular Weight: 124.64 g/mol

Molecular Structure

The structure consists of a central silicon atom bonded to two methyl groups, one methoxy group, and one chlorine atom. The tetrahedral geometry around the silicon atom is crucial to its reactivity, influencing the steric accessibility of the silicon center for nucleophilic attack.

Caption: 2D representation of Chloro(methoxy)dimethylsilane.

Physicochemical Properties

The physical properties of chloro(methoxy)dimethylsilane dictate its handling, storage, and reaction conditions. This data is summarized for quick reference.

Property	Value
Appearance	Colorless liquid
Boiling Point	93-94 °C
Density	0.985 g/mL at 25 °C
Refractive Index (n _{20/D})	1.405

(Note: Physical properties are sourced from various chemical suppliers and databases and may show slight variations.)

Spectroscopic Signature for Compound Verification

For the research scientist, empirical verification of a reagent's identity is non-negotiable. The expected spectroscopic data for chloro(methoxy)dimethylsilane provides a reliable fingerprint.

[3][4][5]

Spectroscopy	Expected Features
¹ H NMR	Two sharp singlets are expected: • $\delta \approx 3.5\text{-}3.7$ ppm (s, 3H, -OCH ₃) • $\delta \approx 0.4\text{-}0.6$ ppm (s, 6H, -Si(CH ₃) ₂)
¹³ C NMR	Two signals are expected: • $\delta \approx 51\text{-}53$ ppm (-OCH ₃) • $\delta \approx 1\text{-}3$ ppm (-Si(CH ₃) ₂)
IR (Infrared)	Key vibrational modes include: • 2960-2850 cm ⁻¹ (C-H stretch) • 1090-1110 cm ⁻¹ (strong, Si-O-C stretch) • 800-850 cm ⁻¹ (Si-C stretch) • 470-600 cm ⁻¹ (Si-Cl stretch)
MS (Mass Spec)	The mass spectrum should show a molecular ion peak (M ⁺) cluster at m/z 124/126 due to the ³⁵ Cl and ³⁷ Cl isotopes. A prominent fragment corresponds to the loss of a methyl group (M-15) at m/z 109/111.

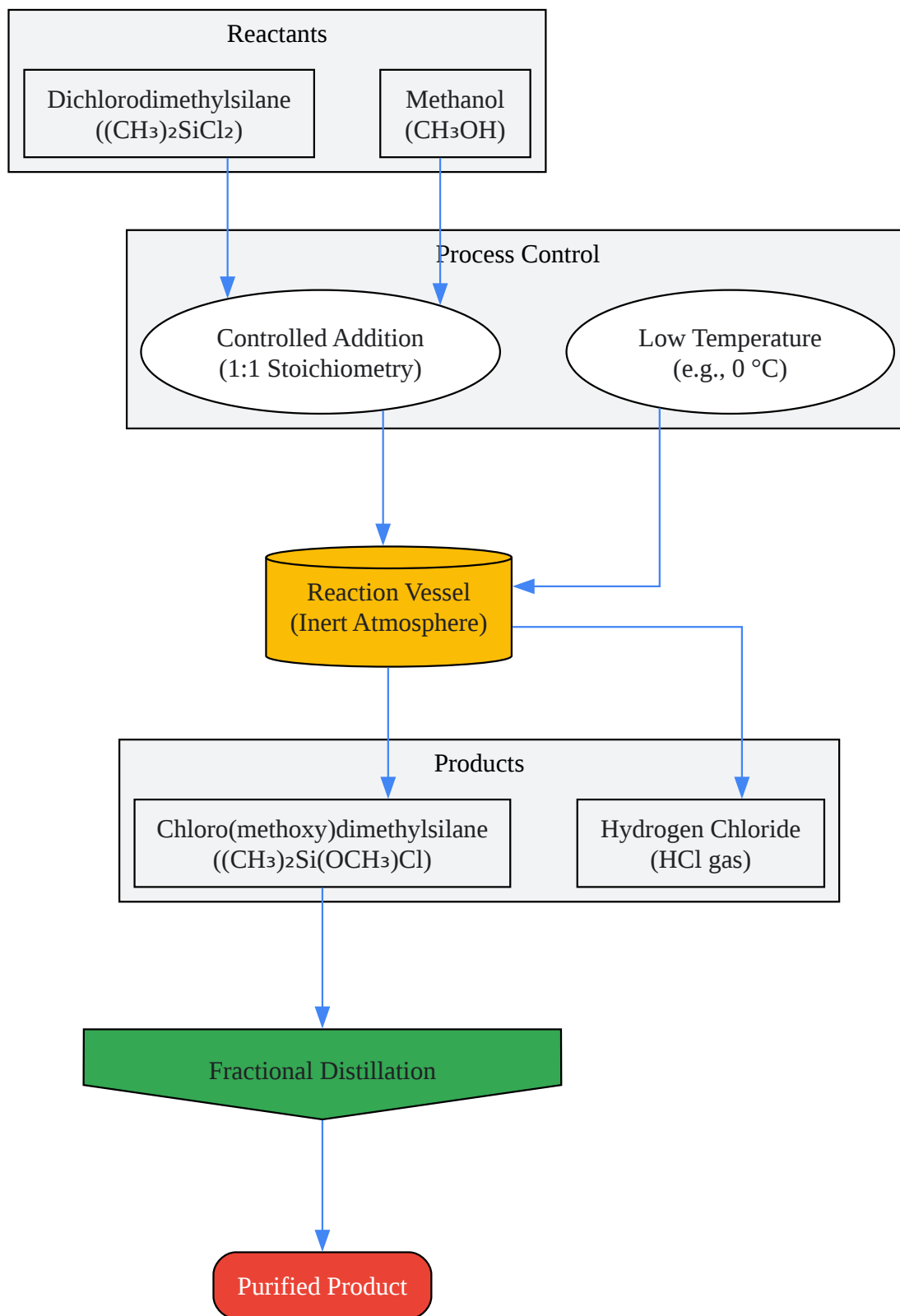
Synthesis Pathways

Chloro(methoxy)dimethylsilane is typically synthesized via the partial methanolysis of dichlorodimethylsilane. This reaction must be carefully controlled to prevent the formation of the disubstituted product, dimethoxydimethylsilane.



The causality here is critical: the reaction is an equilibrium. To favor the monosubstituted product, stoichiometry is key. Using a 1:1 molar ratio of dichlorodimethylsilane to methanol is standard. The reaction is often performed in an inert solvent at low temperatures to moderate the exothermic release of HCl gas. An HCl scavenger (a non-nucleophilic base) can be used to

drive the reaction to completion, but this can complicate purification. Industrially, the HCl is often removed under vacuum.



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Caption: Controlled synthesis of Chloro(methoxy)dimethylsilane.

Core Reactivity and Mechanistic Insights

The utility of chloro(methoxy)dimethylsilane stems from the high reactivity of the silicon-chlorine bond towards nucleophiles. The Si-Cl bond is significantly more labile than the Si-O bond under neutral or basic conditions, providing a predictable reaction pathway.

Hydrolysis

Like most chlorosilanes, chloro(methoxy)dimethylsilane reacts readily with water.^{[6][7][8]} This is its primary mode of decomposition and underscores the need for anhydrous handling conditions. The hydrolysis proceeds rapidly to release HCl and form a silanol, which can then self-condense to form a disiloxane.

Step 1: $(\text{CH}_3)_2\text{Si}(\text{OCH}_3)\text{Cl} + \text{H}_2\text{O} \rightarrow (\text{CH}_3)_2\text{Si}(\text{OCH}_3)\text{OH} + \text{HCl}$
Step 2: $2 (\text{CH}_3)_2\text{Si}(\text{OCH}_3)\text{OH} \rightarrow (\text{CH}_3)_2(\text{OCH}_3)\text{Si-O-Si}(\text{OCH}_3)(\text{CH}_3)_2 + \text{H}_2\text{O}$

This reactivity highlights a critical handling requirement: all reactions must be performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and glassware.^{[9][10]}

Reaction with Organometallic Reagents

The Si-Cl bond can be displaced by carbanions, typically from Grignard or organolithium reagents, to form new silicon-carbon bonds.^{[11][12][13][14][15]} This allows for the synthesis of more complex organosilanes. For instance, reaction with a Grignard reagent (R-MgBr) will yield an alkyl(methoxy)dimethylsilane.

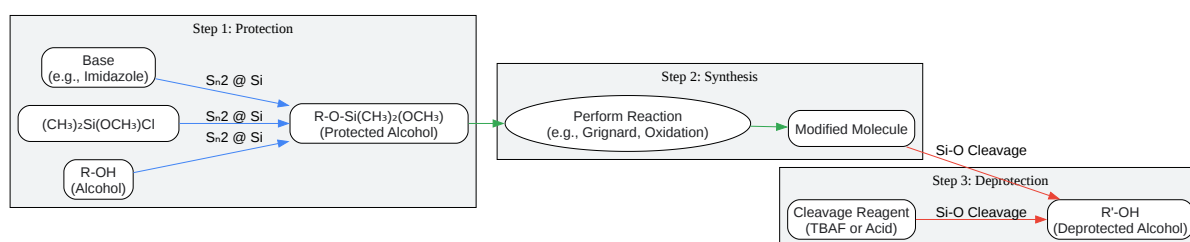
Reaction: $(\text{CH}_3)_2\text{Si}(\text{OCH}_3)\text{Cl} + \text{R-MgBr} \rightarrow (\text{CH}_3)_2\text{Si}(\text{OCH}_3)\text{R} + \text{MgBrCl}$

The choice of solvent (typically THF or diethyl ether) is crucial for stabilizing the Grignard reagent.^{[11][15]} The addition of the chlorosilane to the Grignard reagent (normal addition) is generally preferred to ensure complete reaction.^[14]

Application as a Protecting Group for Alcohols

The premier application of chloro(methoxy)dimethylsilane in fine chemical synthesis is for the protection of alcohols.[16][17][18] The resulting methoxydimethylsilyl (MODMS) ether is stable to a wide range of non-acidic and non-fluoride conditions, yet can be cleaved when desired.

Why it's effective: The high reactivity of the Si-Cl bond allows for the efficient silylation of alcohols, including sterically hindered ones, under mild conditions.[19] The resulting silyl ether masks the acidic proton of the alcohol, rendering it inert to strong bases, organometallics, hydrides, and many oxidizing and reducing agents.



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Caption: The three-stage workflow for using a silyl protecting group.

Experimental Protocol: Protection of a Primary Alcohol

This protocol provides a self-validating system for the protection of a primary alcohol, such as benzyl alcohol, using chloro(methoxy)dimethylsilane. The validation comes from the clear procedural steps and the expectation of a high-yield conversion that can be monitored by Thin Layer Chromatography (TLC).

Objective: To synthesize benzyl methoxydimethylsilyl ether.

Materials:

- Benzyl alcohol (1.0 eq)
- Chloro(methoxy)dimethylsilane (1.2 eq)
- Imidazole (1.5 eq)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, nitrogen inlet.

Step-by-Step Methodology:

- System Preparation: Assemble a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet. Allow the apparatus to cool to room temperature under a positive pressure of nitrogen.
- Reagent Addition: To the flask, add benzyl alcohol (1.0 eq) and imidazole (1.5 eq). Dissolve these in anhydrous DCM (approx. 0.2 M concentration relative to the alcohol).
 - Causality Insight: Imidazole acts as a base to neutralize the HCl formed during the reaction, driving the equilibrium towards the product. It also acts as a nucleophilic catalyst, forming a highly reactive silylimidazolium intermediate.
- Silylation: Cool the solution to $0\text{ }^\circ\text{C}$ using an ice-water bath. Add chloro(methoxy)dimethylsilane (1.2 eq) dropwise via syringe or dropping funnel over 10-15 minutes.

- Causality Insight: Dropwise addition at low temperature is crucial to control the exotherm of the reaction and prevent potential side reactions. The slight excess of the silane ensures complete consumption of the starting alcohol.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by TLC, observing the disappearance of the benzyl alcohol spot and the appearance of a new, less polar product spot.
- Workup - Quenching: Once the reaction is complete, quench by slowly adding saturated aqueous NaHCO_3 . Transfer the mixture to a separatory funnel.
 - Causality Insight: The aqueous bicarbonate wash neutralizes any remaining acidic species and removes the imidazole hydrochloride salt.
- Workup - Extraction: Separate the layers. Extract the aqueous layer twice with DCM. Combine the organic layers.
- Workup - Washing & Drying: Wash the combined organic layer with brine, then dry over anhydrous MgSO_4 .
 - Causality Insight: The brine wash removes the bulk of the water from the organic phase, making the final drying step more efficient.
- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. The product can be purified further by flash column chromatography on silica gel if necessary, though it is often of sufficient purity for subsequent steps.

Safety and Handling

Chloro(methoxy)dimethylsilane is a flammable and corrosive liquid that reacts with water.^[20]^[21] Strict adherence to safety protocols is mandatory.

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).^[20]
- Handling: Always handle in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and nitrile

gloves.[9] Handle under an inert atmosphere to prevent decomposition from moisture.[9][10]

- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated, and flammable-liquids-rated area.[21][22] The container should be kept under an inert atmosphere (e.g., nitrogen).
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain, as it reacts with water to produce HCl.

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